

Handling and storage of hygroscopic anhydrous Nickel(II) bromide

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Compound of Interest

Compound Name: *Nickel(II) bromide*

Cat. No.: *B080709*

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Technical Support Center: Anhydrous Nickel(II) Bromide

This technical support center provides researchers, scientists, and drug development professionals with essential information for the safe and effective handling and storage of hygroscopic anhydrous **Nickel(II) bromide**.

Troubleshooting Guide

This guide addresses common issues encountered during the handling and use of anhydrous **Nickel(II) bromide** in a question-and-answer format.

Question: My anhydrous **Nickel(II) bromide** has changed color from a yellow-brown powder to a blue-green solid. What happened?

Answer: Your anhydrous **Nickel(II) bromide** has absorbed atmospheric moisture. The anhydrous form is a yellow-brown solid, while the hydrated forms, such as **Nickel(II) bromide** hexahydrate, are blue-green.^[1] This indicates that the compound is no longer anhydrous and may not be suitable for moisture-sensitive reactions.

Question: Can I still use my **Nickel(II) bromide** if it has become hydrated?

Answer: The suitability of hydrated **Nickel(II) bromide** depends on your specific application. For reactions where the presence of water is not critical, it may still be usable. However, for

moisture-sensitive reactions, such as certain cross-coupling reactions, using the hydrated form can significantly impact your results.^[2] It is crucial to use the anhydrous form for applications requiring anhydrous conditions.

Question: How can I re-dry my hydrated **Nickel(II) bromide**?

Answer: If your **Nickel(II) bromide** has been exposed to moisture, it is possible to re-dry it. A general laboratory procedure is outlined below. However, for critical applications, starting with a fresh, unopened container of anhydrous **Nickel(II) bromide** is recommended.

Question: I observed clumping and poor flowability of my anhydrous **Nickel(II) bromide** powder. What is the cause?

Answer: Clumping and poor flowability are early indicators of moisture absorption. Even small amounts of absorbed water can cause the fine powder particles to agglomerate, leading to handling difficulties. To mitigate this, handle the compound in a controlled, low-humidity environment.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with anhydrous **Nickel(II) bromide**?

A1: Anhydrous **Nickel(II) bromide** is a hazardous substance and should be handled with appropriate safety precautions. It is suspected of causing genetic defects, may cause cancer by inhalation, may damage fertility or the unborn child, and causes damage to organs through prolonged or repeated exposure.^{[3][4][5][6]} It can also cause allergic skin reactions and may cause allergy or asthma symptoms or breathing difficulties if inhaled.^{[3][4][5][6]} Always consult the Safety Data Sheet (SDS) before use and wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.^{[4][7]} All handling of the powder should be done in a chemical fume hood.^[8]

Q2: What are the ideal storage conditions for anhydrous **Nickel(II) bromide**?

A2: Anhydrous **Nickel(II) bromide** should be stored in a tightly sealed container in a cool, dry, and well-ventilated area, away from moisture and incompatible substances such as strong oxidizing agents and acids.^{[5][6]} For optimal long-term stability, storage in a desiccator or a glovebox with a controlled inert atmosphere is highly recommended.

Q3: How should I handle anhydrous **Nickel(II) bromide** to prevent moisture absorption?

A3: Due to its hygroscopic nature, all manipulations of anhydrous **Nickel(II) bromide** should be performed in a controlled environment with low humidity, such as a glovebox with an inert atmosphere (e.g., argon or nitrogen).[6][9] If a glovebox is not available, work quickly and minimize the exposure time of the compound to the ambient atmosphere. Use dry glassware and equipment.

Q4: What is the appearance of anhydrous **Nickel(II) bromide**?

A4: Anhydrous **Nickel(II) bromide** is a yellow-brown crystalline powder or solid.[1][4]

Q5: In which solvents is anhydrous **Nickel(II) bromide** soluble?

A5: Anhydrous **Nickel(II) bromide** is soluble in water, alcohol, and ether.[2] Upon dissolution in water, it forms the blue-green hexahydrate.[1]

Quantitative Data Summary

For optimal preservation of its anhydrous state, the following storage and handling conditions are recommended.

Parameter	Recommended Value/Condition	Notes
Storage Temperature	Room Temperature (~20-25°C)	Avoid significant temperature fluctuations which can promote moisture condensation.
Relative Humidity (Storage)	As low as possible; ideally <30%	Storage in a desiccator with a suitable desiccant or a humidity-controlled cabinet is recommended.
Handling Environment	Inert atmosphere glovebox	Recommended for all transfers and weighing.
Glovebox Humidity Level	<1 ppm water	Ideal for maintaining the anhydrous integrity of the compound. [6] [9]

Experimental Protocols

Protocol 1: Re-drying of Hydrated Nickel(II) Bromide

This protocol is based on a method for removing water from hydrated **Nickel(II) bromide** and should be performed with appropriate safety precautions in a chemical fume hood.

Materials:

- Hydrated **Nickel(II) bromide**
- Toluene (or another suitable non-aqueous solvent with which water forms an azeotrope)
- Round-bottom flask
- Dean-Stark apparatus or similar water separation device
- Condenser
- Heating mantle

- Vacuum pump and vacuum distillation apparatus

Procedure:

- Place the hydrated **Nickel(II) bromide** into a round-bottom flask.
- Add a sufficient amount of toluene to dissolve the solid.
- Assemble the flask with a Dean-Stark apparatus and a condenser.
- Heat the mixture to reflux. The toluene-water azeotrope will distill, and water will be collected in the side arm of the Dean-Stark trap.
- Continue the reflux until no more water is collected in the side arm.
- Allow the solution to cool to room temperature.
- Remove the solvent (toluene) under reduced pressure using a rotary evaporator or vacuum distillation to yield the anhydrous **Nickel(II) bromide**.
- The final product should be a yellow-brown solid. Handle and store the re-dried product under strictly anhydrous conditions.

Adapted from CN111453780A.[\[5\]](#)

Protocol 2: Use of Anhydrous Nickel(II) Bromide in a Suzuki Coupling Reaction

This protocol provides a general procedure for a ligand-free Suzuki coupling reaction using anhydrous NiBr_2 as a catalyst.

Materials:

- Anhydrous **Nickel(II) bromide** (NiBr_2)
- Aryl halide (e.g., aryl iodide or aryl bromide)
- Arylboronic acid

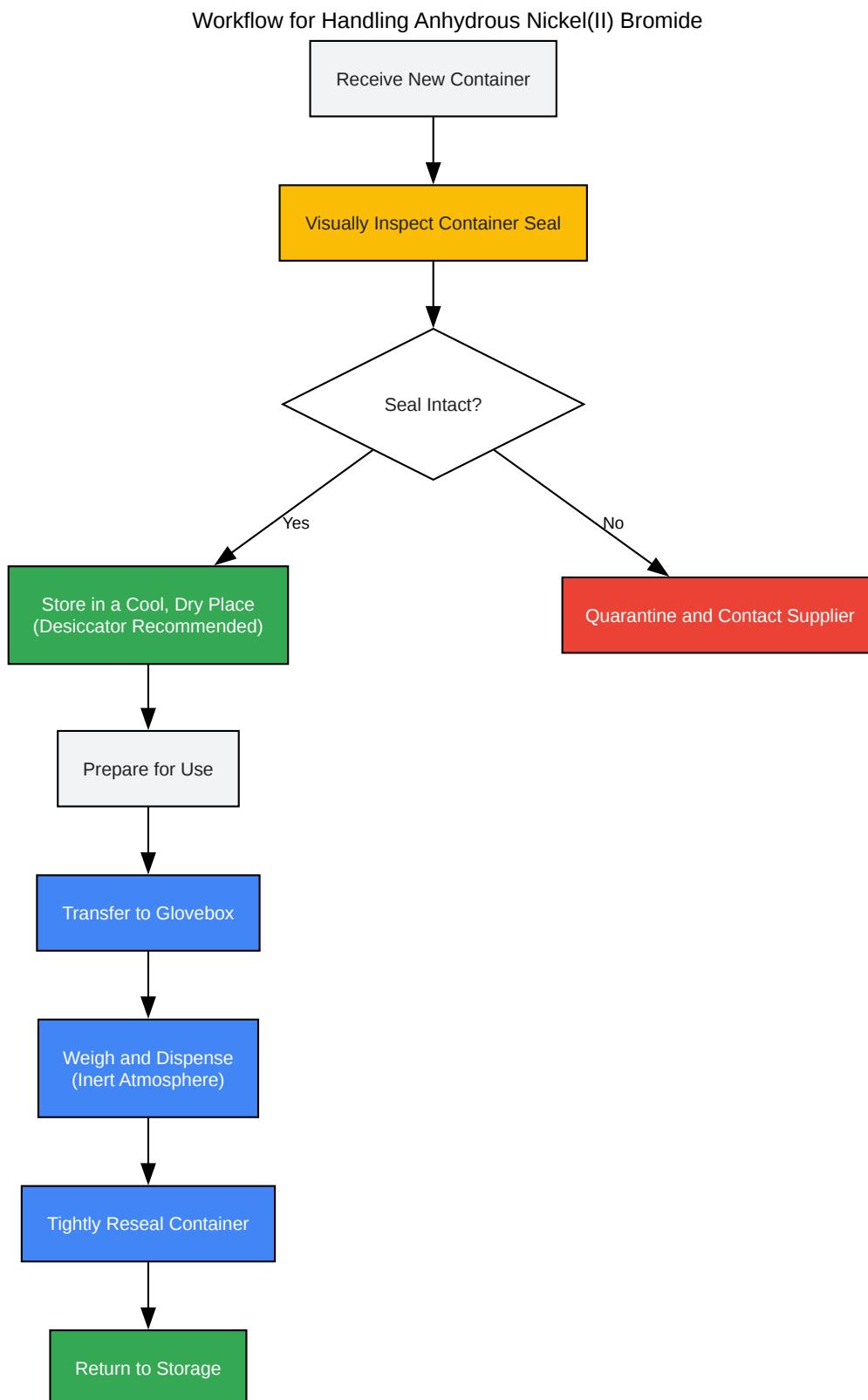
- Potassium phosphate (K_3PO_4) as the base
- 1,4-Dioxane (anhydrous) as the solvent
- Reaction vessel (e.g., Schlenk tube)
- Inert atmosphere (Argon or Nitrogen)

Procedure:

- In a glovebox, add anhydrous $NiBr_2$, the aryl halide, the arylboronic acid, and K_3PO_4 to a dry reaction vessel equipped with a magnetic stir bar.
- Add anhydrous 1,4-dioxane to the reaction vessel.
- Seal the vessel and remove it from the glovebox.
- Place the reaction vessel in a preheated oil bath at 120 °C.
- Stir the reaction mixture for the required time, monitoring the reaction progress by a suitable analytical technique (e.g., TLC or GC-MS).
- Upon completion, cool the reaction to room temperature.
- Quench the reaction with water and extract the product with an appropriate organic solvent.
- Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- Purify the crude product by a suitable method (e.g., column chromatography).

This is a representative protocol; specific reaction conditions may need to be optimized.[\[10\]](#)

Visualizations



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Caption: Workflow for handling anhydrous **Nickel(II) bromide**.

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